In-depth Technical Guide: Thermal Stability and Decomposition of Chinomethionate

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Compound of Interest

Compound Name:	*Chinomethionate*
CAS No.:	*2439-01-2*
Cat. No.:	*B1668619*

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Abstract

Chinomethionate (also known as quinomethionate or oxythioquinox) is a fungicide and acaricide belonging to the quinoxaline class of chemicals. A thorough understanding of its thermal stability and decomposition profile is critical for ensuring its safe handling, storage, and for predicting its environmental fate. This technical guide provides a comprehensive overview of the thermal behavior of **Chinomethionate**, detailing its decomposition pathways and the products formed under thermal stress. This document synthesizes available data on its thermal properties, outlines experimental protocols for its analysis, and presents visual representations of its decomposition and analytical workflows.

Physicochemical Properties of **Chinomethionate**

Chinomethionate is a yellow crystalline solid with a molecular formula of $C_{10}H_6N_2OS_2$ and a molecular weight of 234.3 g/mol . Key physicochemical properties are summarized in Table 1.

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Property	Value	Reference
Molecular Formula	$C_{10}H_6N_2OS_2$	
Molecular Weight	234.3 g/mol	
Appearance	Yellow crystalline solid	[1]
Melting Point	171 °C	
Boiling Point	Decomposes before boiling	[1]
Vapor Pressure	2.0 x 10^{-7} mmHg at 20 °C	[1]
Solubility in Water	Low (approximately 1 mg/L at 20 °C)	[1]

Table 1: Physicochemical Properties of **Chinomethionate**

Thermal Stability and Decomposition

Chinomethionate is relatively stable under normal storage conditions but is susceptible to decomposition at elevated temperatures.[1] Upon heating to decomposition, it is known to emit toxic fumes containing nitrogen and sulfur oxides.

Differential Scanning Calorimetry (DSC) Analysis

Differential Scanning Calorimetry (DSC) is a thermoanalytical technique that measures the difference in the amount of heat required to increase the temperature of a sample and a reference as a function of temperature. DSC can be used to determine the melting point and enthalpy of fusion, providing insights into the purity and thermal stability of a compound.

A study by Donnelly et al. (1990) investigated the purity and heat of fusion of several environmental standards, including **Chinomethionate**, using DSC.[2]

Parameter	Value
Melting Point (Tfus)	361.25 K (88.1 °C)
Enthalpy of Fusion (ΔfusH)	26.39 kJ/mol

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Table 2: DSC Data for **Chinomethionate** (Quinomethionate) from Donnelly et al. (1990)[3]

It is important to note that the melting point reported in this study is significantly lower than the generally cited melting point of 171 °C. This discrepancy may be due to differences in the crystalline form of the analyzed sample or the experimental conditions.

Thermogravimetric Analysis (TGA)

Thermogravimetric Analysis (TGA) is a technique where the mass of a substance is monitored as a function of temperature or time as the sample specimen is subjected to a controlled temperature program in a controlled atmosphere. TGA provides information about the thermal stability and decomposition kinetics of materials.

Currently, specific TGA data for the thermal decomposition of **Chinomethionate** is not readily available in the public domain. Further research is required to fully characterize its decomposition profile using this technique.

Pyrolysis

Pyrolysis is the thermal decomposition of materials at elevated temperatures in an inert atmosphere. Pyrolysis-Gas Chromatography-Mass Spectrometry (Py-GC-MS) is a powerful analytical technique used to identify the decomposition products of a compound.

Specific studies detailing the pyrolysis products of **Chinomethionate** are not widely available. However, based on its chemical structure, potential decomposition pathways can be postulated.

Experimental Protocols

Detailed experimental protocols are essential for reproducing and verifying thermal analysis data. The following sections outline the general methodologies for DSC, TGA, and Py-GC-MS analysis.

Differential Scanning Calorimetry (DSC)

Objective: To determine the melting point and enthalpy of fusion of **Chinomethionate**.

Instrumentation: A differential scanning calorimeter (e.g., Perkin-Elmer DSC-2 or similar).

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Procedure:

- Calibration: Calibrate the instrument for temperature and enthalpy using a high-purity standard, such as indium.
- Sample Preparation: Accurately weigh a small amount of **Chinomethionate** (typically 1-5 mg) into an aluminum sample pan.
- Analysis: Place the sample pan and an empty reference pan into the DSC cell. Heat the sample at a constant rate (e.g., 10 °C/min) under an inert atmosphere (e.g., nitrogen) over a temperature range that encompasses the melting point (e.g., 25 °C to 200 °C).
- Data Analysis: Determine the onset temperature of the melting endotherm, which corresponds to the melting point. Calculate the area of the melting peak to determine the enthalpy of fusion (ΔHfus).

Thermogravimetric Analysis (TGA)

Objective: To determine the thermal stability and decomposition profile of **Chinomethionate**.

Instrumentation: A thermogravimetric analyzer.

Procedure:

- Calibration: Calibrate the instrument for mass and temperature according to the manufacturer's specifications.
- Sample Preparation: Accurately weigh a sample of **Chinomethionate** (typically 5-10 mg) into a TGA sample pan.
- Analysis: Place the sample pan in the TGA furnace. Heat the sample at a controlled rate (e.g., 10 °C/min) under a controlled atmosphere (e.g., nitrogen or air) to a final temperature where complete decomposition is expected (e.g., 600 °C).
- Data Analysis: Plot the sample mass as a function of temperature. The resulting TGA curve will show the onset temperature of decomposition and the percentage of weight loss at different temperature ranges. The derivative of the TGA curve (DTG curve) can be used to identify the temperatures of maximum decomposition rates.

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Pyrolysis-Gas Chromatography-Mass Spectrometry (Py-GC-MS)

Objective: To identify the thermal decomposition products of **Chinomethionate**.

Instrumentation: A pyrolyzer coupled to a gas chromatograph-mass spectrometer (GC-MS) system.

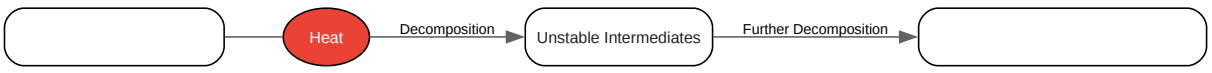
Procedure:

- Sample Preparation: Place a small amount of **Chinomethionate** into a pyrolysis tube or onto a pyrolysis probe.
- Pyrolysis: Rapidly heat the sample to a high temperature (e.g., 600-1000 °C) in an inert atmosphere (e.g., helium).[4]
- GC Separation: The volatile decomposition products are swept into the GC column, where they are separated based on their boiling points and interactions with the stationary phase.
- MS Detection: The separated components are introduced into the mass spectrometer, where they are ionized and fragmented. The resulting mass spectra provide information about the molecular weight and structure of each decomposition product.
- Data Analysis: Identify the decomposition products by comparing their mass spectra with a spectral library (e.g., NIST) and by interpreting the fragmentation patterns.

Visualization of Decomposition and Workflows

Postulated Decomposition Pathway of **Chinomethionate**

The thermal decomposition of **Chinomethionate** is expected to involve the cleavage of the dithiocarbonate ring and the quinoxaline moiety. The exact products will depend on the decomposition conditions (temperature, atmosphere).



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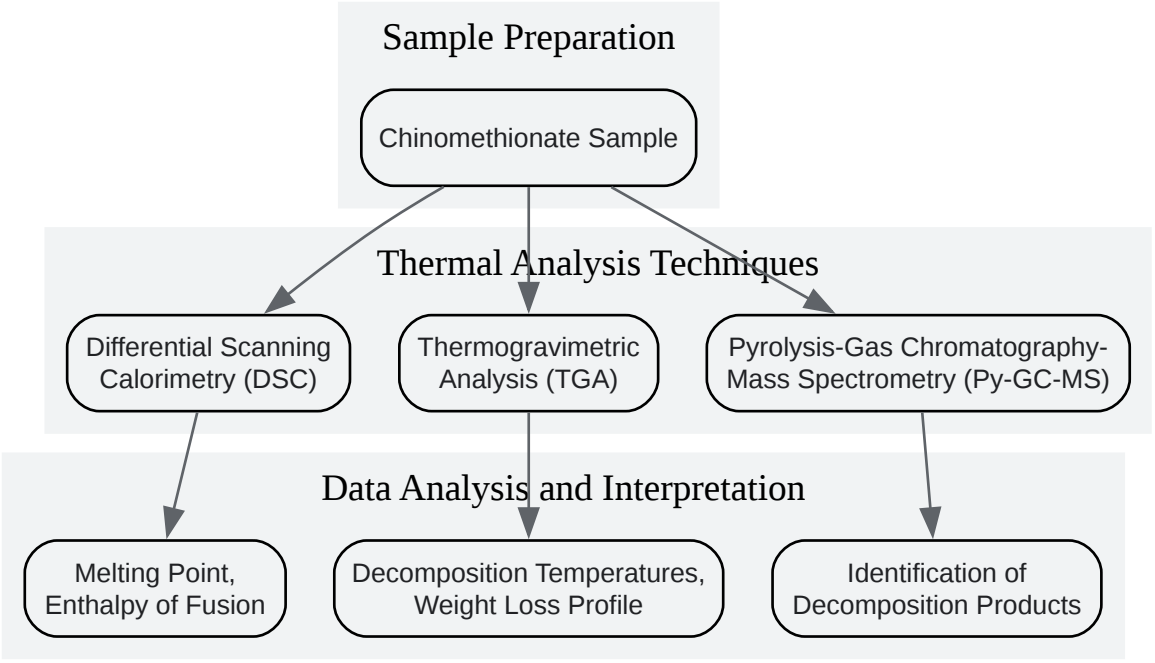
Caption: Postulated thermal decomposition pathway of **Chinomethionate**.

Experimental Workflow for Thermal Analysis

The workflow for the comprehensive thermal analysis of **Chinomethionate** involves a series of complementary techniques.



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- To cite this document: BenchChem. [In-depth Technical Guide: Thermal Stability and Decomposition of Chinomethionate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1668619/docs#in-depth-technical-guide-thermal-stability-and-decomposition-of-chinomethionate]

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